

L-idaric acid solubility problems and solutions

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Compound of Interest

Compound Name: *L-idaric acid*

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Technical Support Center: L-Idaric Acid

Introduction

Welcome to the technical support guide for **L-Idaric Acid**. This document is designed for researchers, scientists, and drug development professionals who may encounter challenges with the solubility of **L-Idaric Acid** during their experiments. As a hexaric acid, a type of sugar acid, its unique structure with multiple hydroxyl and carboxyl groups presents both opportunities and challenges in formulation and application. This guide provides in-depth, cause-and-effect explanations and validated protocols to help you overcome common solubility hurdles.

Part 1: Frequently Asked Questions (FAQs) & Foundational Knowledge

This section addresses the fundamental properties of **L-Idaric Acid** that govern its solubility.

Q1: What is L-Idaric Acid and what are its key physical properties?

L-Idaric Acid is an organic compound with the molecular formula $C_6H_{10}O_8$ and a molecular weight of approximately 210.14 g/mol .^{[1][2]} It is the L-enantiomer of idaric acid.^{[1][2]} Structurally, it is a dicarboxylic acid with four hydroxyl groups, making it a highly polar molecule.

Property	Value	Source(s)
Appearance	Off-White Solid	[2]
Molecular Formula	C ₆ H ₁₀ O ₈	[1][2]
Molecular Weight	210.14 g/mol	[1][2]
Melting Point	125-130°C	[2][3]
Stability	Hygroscopic	[2][3]
Known Solvents	Water, DMSO, Methanol	[2][3]

Due to its hygroscopic nature, it is critical to store **L-Idaric Acid** in a desiccated, inert atmosphere, preferably at -20°C, to prevent water absorption which can affect sample weight accuracy and stability.[2][3]

Q2: Why can L-Idaric Acid be difficult to dissolve, despite being polar?

The difficulty in dissolving **L-Idaric Acid** stems from a combination of strong intermolecular forces and its crystal lattice structure.

- **Extensive Hydrogen Bonding:** The presence of two carboxylic acid groups and four hydroxyl groups allows for the formation of a dense, three-dimensional network of hydrogen bonds between **L-Idaric Acid** molecules in its solid state. Overcoming this high crystal lattice energy requires a solvent capable of effectively disrupting these bonds.[4]
- **The "Odd-Even Effect":** **L-Idaric Acid** is a six-carbon dicarboxylic acid. Research on the homologous series of dicarboxylic acids has shown that those with an even number of carbon atoms often exhibit lower aqueous solubility compared to their adjacent odd-carbon counterparts.[5][6] This phenomenon is attributed to more efficient crystal packing in the solid state for even-numbered diacids, making them more difficult to solvate.

Q3: How does the acidity of L-Idaric Acid influence its solubility?

L-Idaric Acid has two carboxylic acid groups, which can donate protons in a stepwise manner. The first dissociation constant (pK_{a1}) is significantly lower (more acidic) than the second (pK_{a2}).^[7] The predicted pK_a for the first dissociation is approximately 2.99.^[2]

This dual-acid nature is the key to manipulating its solubility.

- At Low pH ($pH < 2$): The molecule is fully protonated ($HOOC-R-COOH$). In this neutral form, its solubility is limited by the high crystal lattice energy.
- At Mid-range pH ($pH \sim 3-5$): The first carboxyl group deprotonates to form the monoanion ($^-OOC-R-COOH$). This introduces a charge, increasing polarity and improving water solubility.
- At Higher pH ($pH > 5$): The second carboxyl group deprotonates, forming the dianion ($^-OOC-R-COO^-$). This highly charged species is significantly more water-soluble than the neutral form.

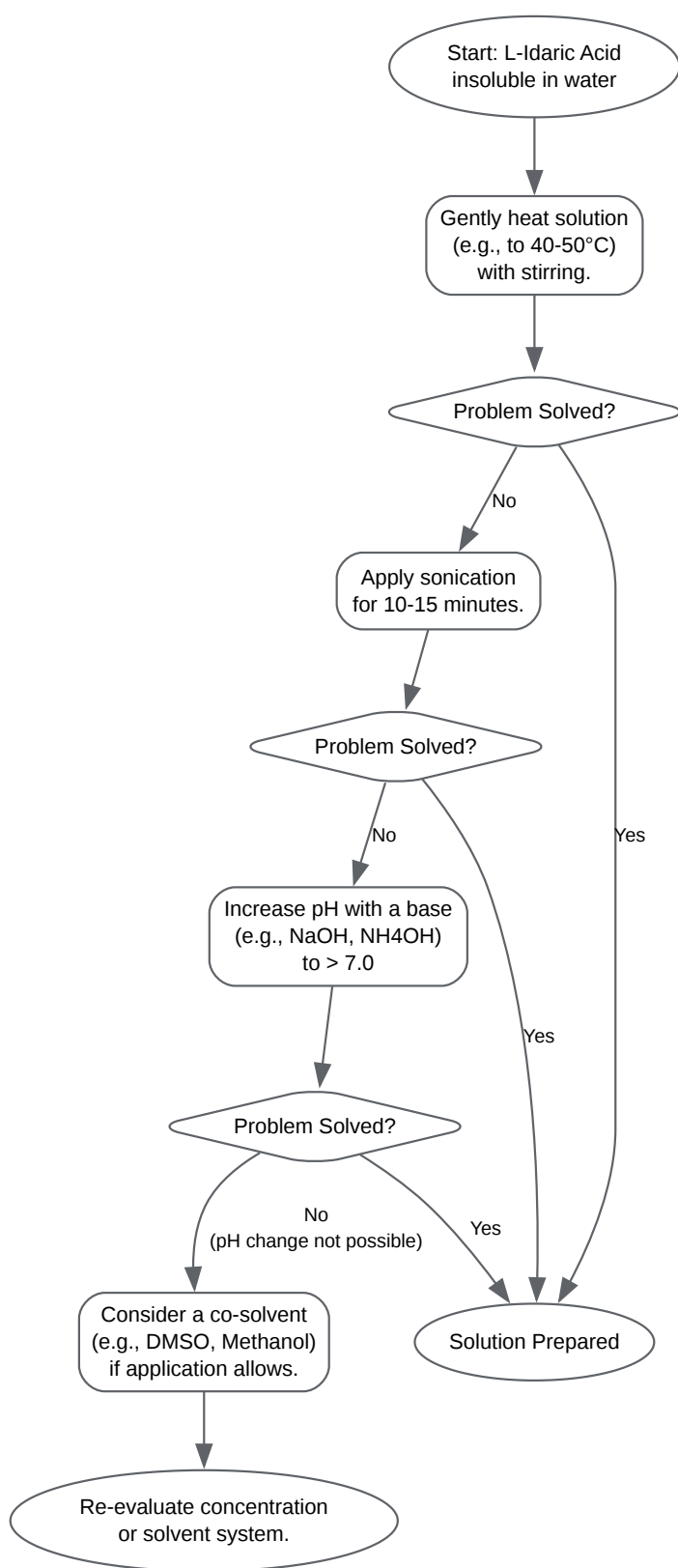
This relationship is fundamental to the pH-adjustment protocols described later in this guide.

Part 2: Troubleshooting Common Solubility Issues

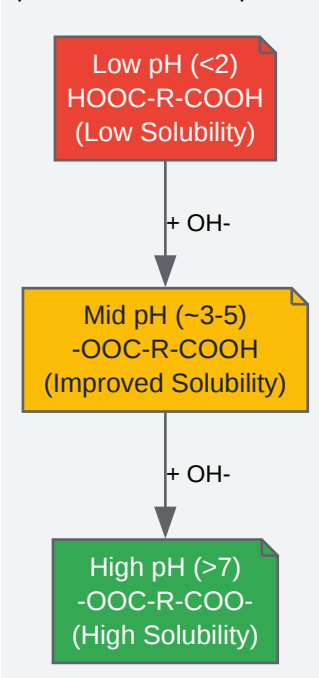
This section provides direct answers and solutions to specific problems you may encounter in the lab.

Q4: My L-Idaric Acid is not dissolving completely in water at room temperature. What are my options?

This is a common issue. If you observe poor dissolution in water, follow this troubleshooting workflow.



pH vs. Dominant Species

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